

H-Leu-Ile-OH: A Technical Guide to its Structure, Properties, and Analysis

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the dipeptide **H-Leu-Ile-OH** (L-leucyl-L-isoleucine), covering its chemical structure, physicochemical properties, synthesis, and analytical characterization. This document also explores its potential biological significance, particularly in the context of cell signaling pathways.

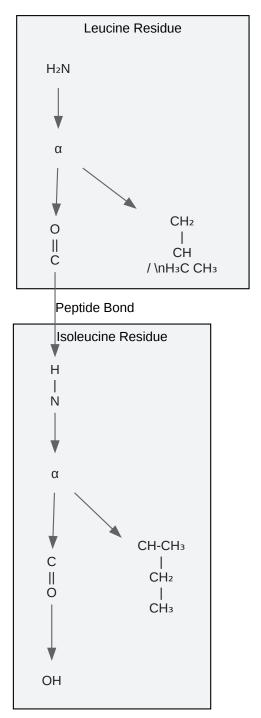
Chemical Structure and Properties

H-Leu-Ile-OH is a dipeptide composed of the essential amino acids L-leucine and L-isoleucine, linked by a peptide bond. Its structure is characterized by the presence of hydrophobic isobutyl and sec-butyl side chains, contributing to its overall nonpolar nature.

Chemical Structure Visualization:



Chemical Structure of H-Leu-Ile-OH



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Caption: 2D representation of the **H-Leu-Ile-OH** molecule.



Physicochemical Properties:

A summary of the key physicochemical properties of **H-Leu-Ile-OH** is presented in the table below. These values are crucial for understanding its behavior in various experimental and biological contexts.

Property	Value	Source
Molecular Formula	C12H24N2O3	PubChem[1]
Molecular Weight	244.33 g/mol	PubChem[1]
IUPAC Name	(2S,3S)-2-[[(2S)-2-amino-4-methylpentanoyl]amino]-3-methylpentanoic acid	PubChem[1]
CAS Number	36077-41-5	PubChem[1]
Predicted pKa (Strongest Acidic)	4.11	FooDB[2]
Predicted pKa (Strongest Basic)	8.43	FooDB[2]
Predicted Water Solubility	3.25 g/L	FooDB[2]
Predicted LogP	-0.89	FooDB[2]

Experimental Protocols

This section outlines detailed methodologies for the synthesis, purification, and characterization of **H-Leu-Ile-OH**.

Synthesis of H-Leu-Ile-OH

The synthesis of **H-Leu-Ile-OH** can be achieved through either solid-phase peptide synthesis (SPPS) or solution-phase synthesis. SPPS is generally preferred for its efficiency and ease of purification.

2.1.1. Solid-Phase Peptide Synthesis (SPPS) Protocol



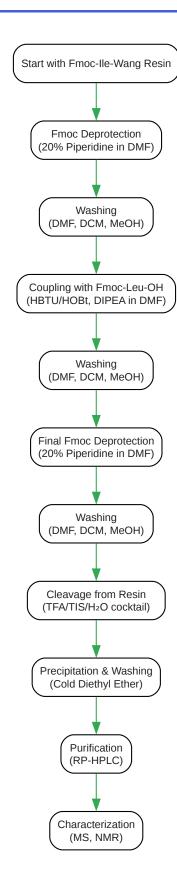




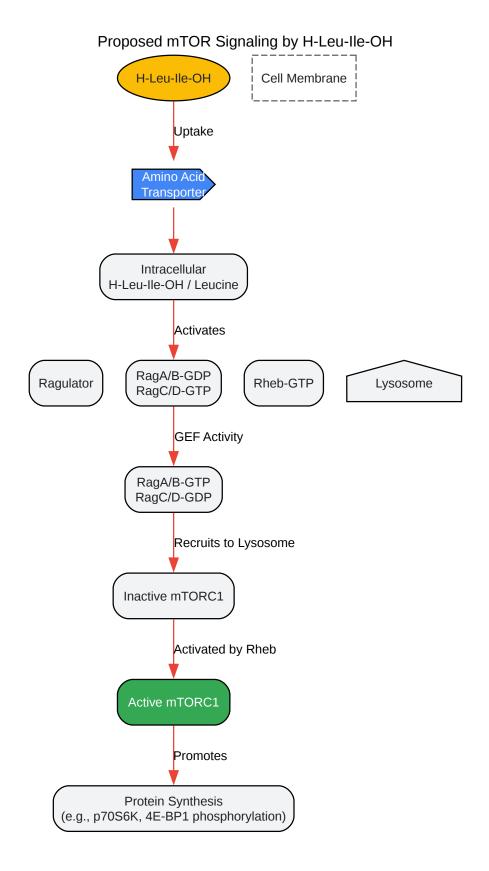
This protocol is based on the widely used Fmoc/tBu strategy.

Workflow for Solid-Phase Peptide Synthesis of **H-Leu-Ile-OH**:









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